

2-Fluoro-5-(trifluoromethyl)pyridine physical properties

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Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethyl)pyridine

Cat. No.: B1310066

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An In-depth Technical Guide to the Physical Properties of **2-Fluoro-5-(trifluoromethyl)pyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Fluoro-5-(trifluoromethyl)pyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The information is presented for use in laboratory settings, chemical synthesis, and drug development processes.

Chemical Identity and Structure

- Chemical Name: **2-Fluoro-5-(trifluoromethyl)pyridine**
- CAS Number: 69045-82-5
- Molecular Formula: C₆H₃F₄N^[1]^[2]^[3]
- Molecular Weight: 165.09 g/mol ^[1]^[2]
- InChI Key: UUODQIKUTGWMPT-UHFFFAOYSA-N
- SMILES: Fc1ccc(cn1)C(F)(F)F

Quantitative Physical Properties

The physical characteristics of **2-Fluoro-5-(trifluoromethyl)pyridine** are summarized in the table below. These properties are essential for handling, reaction setup, and purification processes. The compound typically appears as a colorless to almost colorless clear liquid.[1]

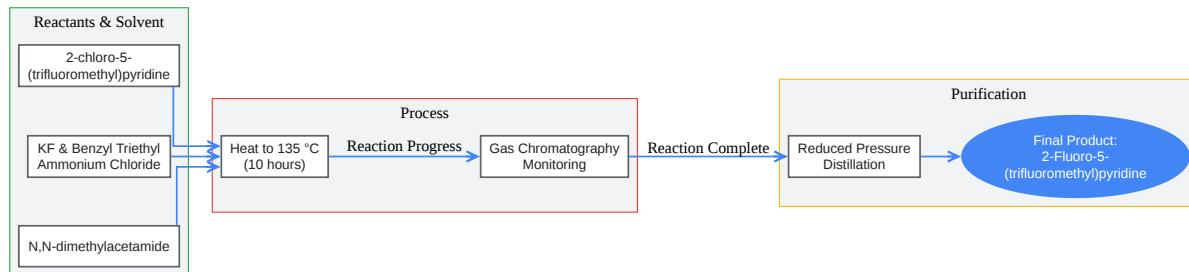
Property	Value	Source(s)
Density	1.368 g/mL at 25 °C	[1]
1.371 g/mL	[2][3]	
Boiling Point	118-122 °C	[1][2][3]
120 °C		
Flash Point	32 °C / 89.6 °F (closed cup)	
32.2 °C / 90.0 °F (closed cup)		
35 °C / 95 °F	[1][2][3]	
Refractive Index	n _{20/D} 1.401	
1.4020	[1][2]	
pKa (Predicted)	-2.86 ± 0.10	[1]

Experimental Protocols and Methodologies

While specific experimental reports detailing the determination of each physical property for this exact compound are not publicly available, the values presented are consistent with standard analytical techniques used in chemical characterization. Below are descriptions of the general methodologies employed for measuring such properties.

Synthesis and Purification Workflow

The synthesis of **2-Fluoro-5-(trifluoromethyl)pyridine** often involves the fluorination of a precursor like 2-chloro-5-trifluoromethylpyridine.[1] The general workflow involves heating the precursor with a fluorinating agent (e.g., KF) in a suitable solvent, followed by purification.[1]



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Caption: General synthesis and purification workflow for **2-Fluoro-5-(trifluoromethyl)pyridine**.

1. Boiling Point Determination: The boiling point is typically determined through distillation. For the synthesis of **2-Fluoro-5-(trifluoromethyl)pyridine**, a common purification method is reduced pressure distillation.^[1] The experimental protocol involves:

- Heating the crude reaction mixture in a distillation flask connected to a condenser and a receiving flask.
- Applying a vacuum to reduce the system pressure.
- Recording the temperature at which the liquid boils and condenses as the boiling point at that specific pressure. The fraction collected between 40-45 °C at 11 mmHg corresponds to the purified product.^[1]
- This value can be extrapolated to determine the boiling point at atmospheric pressure.

2. Density Measurement: The density of a liquid like **2-Fluoro-5-(trifluoromethyl)pyridine** is measured using standard laboratory equipment.

- Pycnometer Method: A pycnometer, a flask with a specific, known volume, is weighed empty, then filled with the sample liquid, and weighed again. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer, with temperature corrections applied.
- Hydrometer: A calibrated hydrometer can be floated in the liquid. The density is read directly from the scale at the point where the liquid surface meets the hydrometer stem.

3. Refractive Index Measurement: The refractive index, a measure of how light propagates through the substance, is determined using a refractometer (e.g., an Abbé refractometer).

- A small drop of the liquid sample is placed on the prism of the refractometer.
- Light is passed through the sample, and the instrument measures the angle of refraction.
- The refractive index is read directly from the instrument's scale. This measurement is standardized at 20 °C using the sodium D-line (n_{20/D}).

Solubility and Applications

While quantitative solubility data in various solvents is not extensively documented in the available literature, the compound's structure suggests it has strong lipophilicity.^[1] This characteristic is crucial for its application as an important intermediate in the development of pesticides and pharmaceuticals, where bioavailability and transport across biological membranes are critical.^[1]

Safety and Handling

2-Fluoro-5-(trifluoromethyl)pyridine is a flammable liquid and vapor. It may also cause an allergic skin reaction and is considered harmful to aquatic life with long-lasting effects.

- Signal Word: Warning
- Hazard Statements: H226 (Flammable liquid and vapor), H317 (May cause an allergic skin reaction), H412 (Harmful to aquatic life with long lasting effects).
- Storage: It should be stored under an inert gas (nitrogen or argon) at 2-8°C in a well-ventilated place, away from heat and ignition sources.^[1] The container should be kept tightly

closed.

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